

Application Notes and Protocols for Grubbs II Catalyst in Olefin Metathesis

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Compound of Interest

Compound Name: Grubbs second generation

Cat. No.: B8389790

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These application notes provide a comprehensive overview of the use of **Grubbs Second Generation** (Grubbs II) catalyst in olefin metathesis reactions. This document includes typical reaction conditions, catalyst loading, and detailed experimental protocols for various metathesis transformations, including Ring-Closing Metathesis (RCM), Cross-Metathesis (CM), and Ring-Opening Metathesis Polymerization (ROMP).

Introduction

The Grubbs II catalyst, benzylidene[1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene]dichloro(tricyclohexylphosphine)ruthenium, is a widely used, air-stable organometallic compound that has revolutionized olefin metathesis.^{[1][2]} Its high activity and broad functional group tolerance make it a valuable tool in organic synthesis, polymer chemistry, and drug discovery.^{[1][3]} This second-generation catalyst generally exhibits higher activity than the first-generation catalyst.^[2]

Catalyst Loading and General Reaction Conditions

The optimal catalyst loading and reaction conditions are dependent on the specific substrate and desired transformation. However, some general guidelines can be followed.

Catalyst Loading: Typical catalyst loadings for Grubbs II are in the range of 0.1–5 mol %.^[4] For simple, high-yielding reactions, loadings can be as low as 0.05 mol%.^[5] More challenging

substrates or sterically hindered systems may require higher catalyst loadings.[6]

Solvents: A wide range of solvents are compatible with Grubbs II, with dichloromethane (DCM) and toluene being the most common.[1] Other suitable solvents include diethyl ether, tetrahydrofuran (THF), and dichloroethane.[2][7] The choice of solvent can influence reaction rates and catalyst stability.

Temperature: Reactions are typically conducted at temperatures ranging from room temperature to 40-60 °C.[6][8] Higher temperatures can sometimes lead to catalyst decomposition.[8]

Atmosphere: While Grubbs II is relatively air-stable, performing reactions under an inert atmosphere (e.g., nitrogen or argon) is recommended to maximize catalyst lifetime and reaction efficiency, especially for prolonged reaction times.[9]

Data Presentation: Reaction Parameters for Various Metathesis Reactions

The following tables summarize typical quantitative data for different types of metathesis reactions using the Grubbs II catalyst.

Table 1: Ring-Closing Metathesis (RCM) Reaction Conditions

Substrate	Catalyst Loading (mol%)	Solvent	Concentration (M)	Temperature (°C)	Time (h)	Yield (%)	Reference
Diethyl diallylmalonate	1	DCM	0.1	RT	1	>95	[10]
Diethyl diallylmalonate	0.1	DCM	0.1	60	-	>98	[11]
Fmoc-Tyr(All)-Tyr(All)-resin	15-40	DCM/DMF (4:1)	-	40-60	48	20-70	[8]
1,6-Octadiene	0.5	Dichloromethane	0.1	25	0.5	>98	[12]
1,6-Octadiene	0.1	Toluene	0.5	60	1	97	[12]

Table 2: Cross-Metathesis (CM) Reaction Conditions

Alkene 1	Alkene 2	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Secondary allylic alcohol	Methyl acrylate	5	Diethyl ether	40	6-12	67-81	[7][13]
Styrene	Alkyl acrylate	2	DCM	40	24	-	[14]
Styrene	cis-2-butene-1,4-diacetate	5	DCM	40	24	-	[14]

Table 3: Ring-Opening Metathesis Polymerization (ROMP) Reaction Conditions

Monomer	Monomer :Catalyst Ratio	Solvent	Temperature (°C)	Time (h)	Conversion (%)	Reference
Dicyclopentadiene	10000:1	-	20-60	-	>98	[15]
Norbornene	100:1	DCM	RT	1	-	[10]
Cyclooctene	-	CD ₂ Cl ₂	0-20	<1	~100	[16]
Norbornene imide	10000:1 (with CTA)	DCM	RT	-	90	[17]

Experimental Protocols

Protocol 1: General Procedure for Ring-Closing Metathesis (RCM)

This protocol is a general guideline for the RCM of a diene substrate.

Materials:

- Grubbs II catalyst
- Diene substrate
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Inert gas supply (Nitrogen or Argon)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Standard laboratory glassware for workup and purification

Procedure:

- Under an inert atmosphere, dissolve the diene substrate in the anhydrous solvent in a Schlenk flask to the desired concentration (typically 0.1-0.5 M).
- Add the Grubbs II catalyst (0.1-5 mol%) to the stirred solution. The solution will typically change color upon addition of the catalyst.
- Stir the reaction mixture at the desired temperature (room temperature to 60 °C) and monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC, or NMR).
- Once the reaction is complete, quench the reaction by adding a few drops of ethyl vinyl ether and stirring for 20-30 minutes.
- Remove the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to remove the ruthenium byproducts.

Protocol 2: General Procedure for Cross-Metathesis (CM)

This protocol outlines a general procedure for the cross-metathesis of two different olefins.

Materials:

- Grubbs II catalyst
- Olefin 1
- Olefin 2
- Anhydrous solvent (e.g., diethyl ether or dichloromethane)
- Inert gas supply (Nitrogen or Argon)
- Reaction vessel equipped with a condenser
- Magnetic stirrer and stir bar
- Standard laboratory glassware for workup and purification

Procedure:

- In a reaction vessel under an inert atmosphere, dissolve Olefin 1 and Olefin 2 in the anhydrous solvent. If one olefin is a gas, it can be bubbled through the solution.
- Add the Grubbs II catalyst (1-5 mol%) to the reaction mixture.
- Heat the reaction to the desired temperature (e.g., 40 °C) and stir for the required time (typically 6-24 hours).
- Monitor the reaction progress by an appropriate analytical method.
- Upon completion, cool the reaction to room temperature and quench with ethyl vinyl ether.
- Concentrate the reaction mixture in vacuo.
- Purify the product via flash column chromatography.

Protocol 3: General Procedure for Ring-Opening Metathesis Polymerization (ROMP)

This protocol provides a general method for the ROMP of a cyclic olefin.

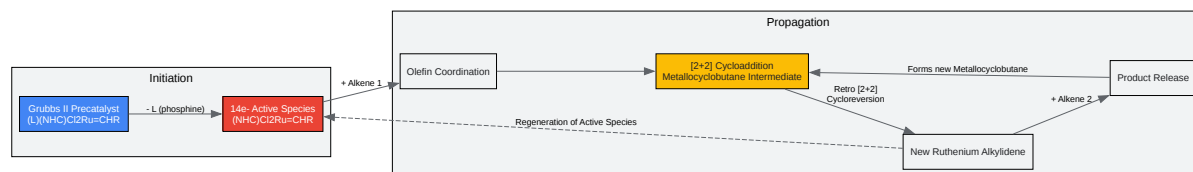
Materials:

- Grubbs II catalyst
- Cyclic olefin monomer (e.g., norbornene or dicyclopentadiene)
- Anhydrous solvent (e.g., dichloromethane), if applicable
- Inert gas supply (Nitrogen or Argon)
- Reaction vessel
- Magnetic stirrer and stir bar
- Quenching agent (e.g., ethyl vinyl ether)

Procedure:

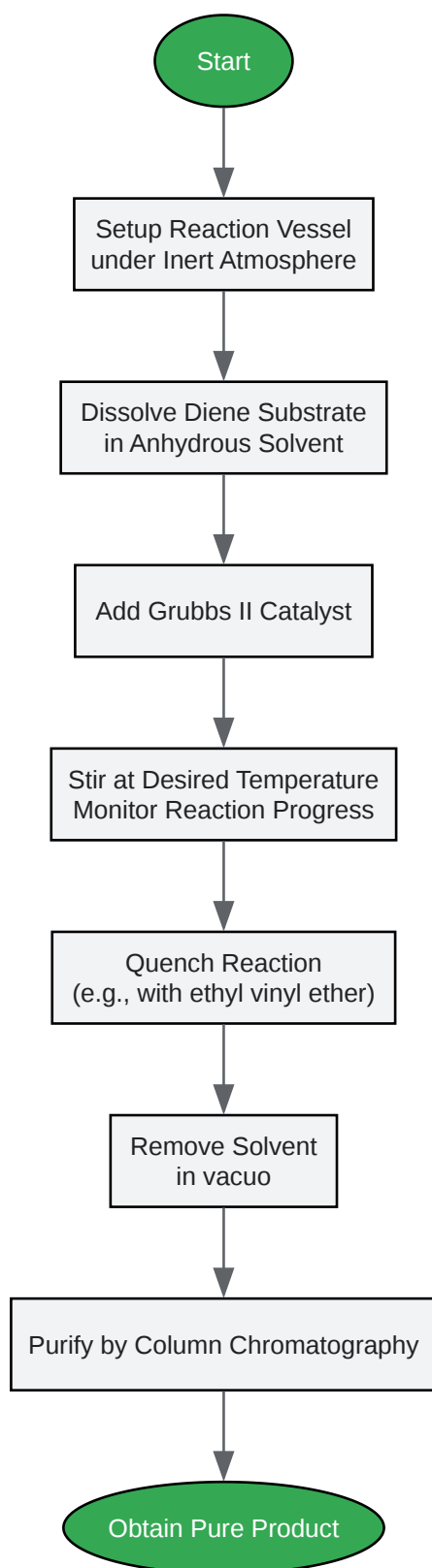
- Under an inert atmosphere, add the cyclic olefin monomer to the reaction vessel. If using a solvent, dissolve the monomer in the anhydrous solvent.
- Prepare a stock solution of the Grubbs II catalyst in the reaction solvent.
- Initiate the polymerization by adding the desired amount of the catalyst solution to the monomer. The monomer to catalyst ratio will determine the polymer's molecular weight.
- Stir the reaction mixture. The polymerization is often exothermic and may proceed rapidly.
- After the desired reaction time, terminate the polymerization by adding a quenching agent like ethyl vinyl ether.
- Precipitate the polymer by adding the reaction mixture to a non-solvent (e.g., methanol).
- Collect the polymer by filtration, wash with the non-solvent, and dry under vacuum.

Visualizations



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Caption: Catalytic cycle of olefin metathesis using Grubbs II catalyst.



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Caption: A typical experimental workflow for Ring-Closing Metathesis (RCM).

Caption: Logic diagram for selecting Grubbs II catalyst based on reaction parameters.

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